

Physical and chemical properties of 1-Amino-2-naphthol hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Amino-2-naphthol

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An In-depth Technical Guide to 1-Amino-2-naphthol Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Abstract

1-Amino-2-naphthol hydrochloride is a key chemical intermediate with significant applications in the synthesis of azo dyes and various pharmaceuticals. This document provides a comprehensive overview of its physical and chemical properties, detailed experimental protocols for its synthesis and purification, and an examination of its stability and reactivity. All quantitative data is presented in structured tables for ease of reference, and key experimental workflows are visualized using diagrams.

Chemical and Physical Properties

1-Amino-2-naphthol hydrochloride is a light-sensitive and hygroscopic solid, appearing as a lilac to light grey fluffy powder.^[1] It is stable under normal conditions but is incompatible with strong oxidizing agents.^[2]

Tabulated Physical and Chemical Data

The fundamental physical and chemical properties of **1-Amino-2-naphthol** hydrochloride are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₉ NO·HCl	[3]
C ₁₀ H ₁₀ ClNO	[1][4][5]	
Molecular Weight	195.65 g/mol	[3][6][7]
195.64 g/mol	[8]	
195.645 g/mol	[9]	
Melting Point	250 °C (decomposition)	[1][6]
Appearance	Lilac to light grey fluffy powder	[1]
Powder	[8]	
Crystals	[6]	
Solubility	Soluble in water.	[4][10]
Slightly soluble in DMSO and Methanol.	[1]	
Slightly soluble in dilute hydrochloric acid and alcohol.		
Stability	Stable under normal conditions.	[2]
Unstable in solution, decomposition can be slowed by sodium bisulfite.	[11]	
Storage	Hygroscopic, store in a refrigerator under an inert atmosphere.	[1][4]

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **1-Amino-2-naphthol** hydrochloride.

Spectrum Type	Instrumentation/Technique	Source/Reference(s)
¹ H NMR	Varian CFT-20	[8]
¹³ C NMR	Not specified	[12]
FTIR	KBr Wafer	[8]
ATR-Neat (DuraSamplIR II) on a Bruker Tensor 27 FT-IR	[8]	
UV-Vis	Not specified	[13][14]
IR	Not specified	[9][15]

Experimental Protocols

Synthesis of 1-Amino-2-naphthol Hydrochloride via Reduction of Orange II

A common method for the preparation of **1-Amino-2-naphthol** hydrochloride is the reduction of the azo dye Orange II.[11]

Materials:

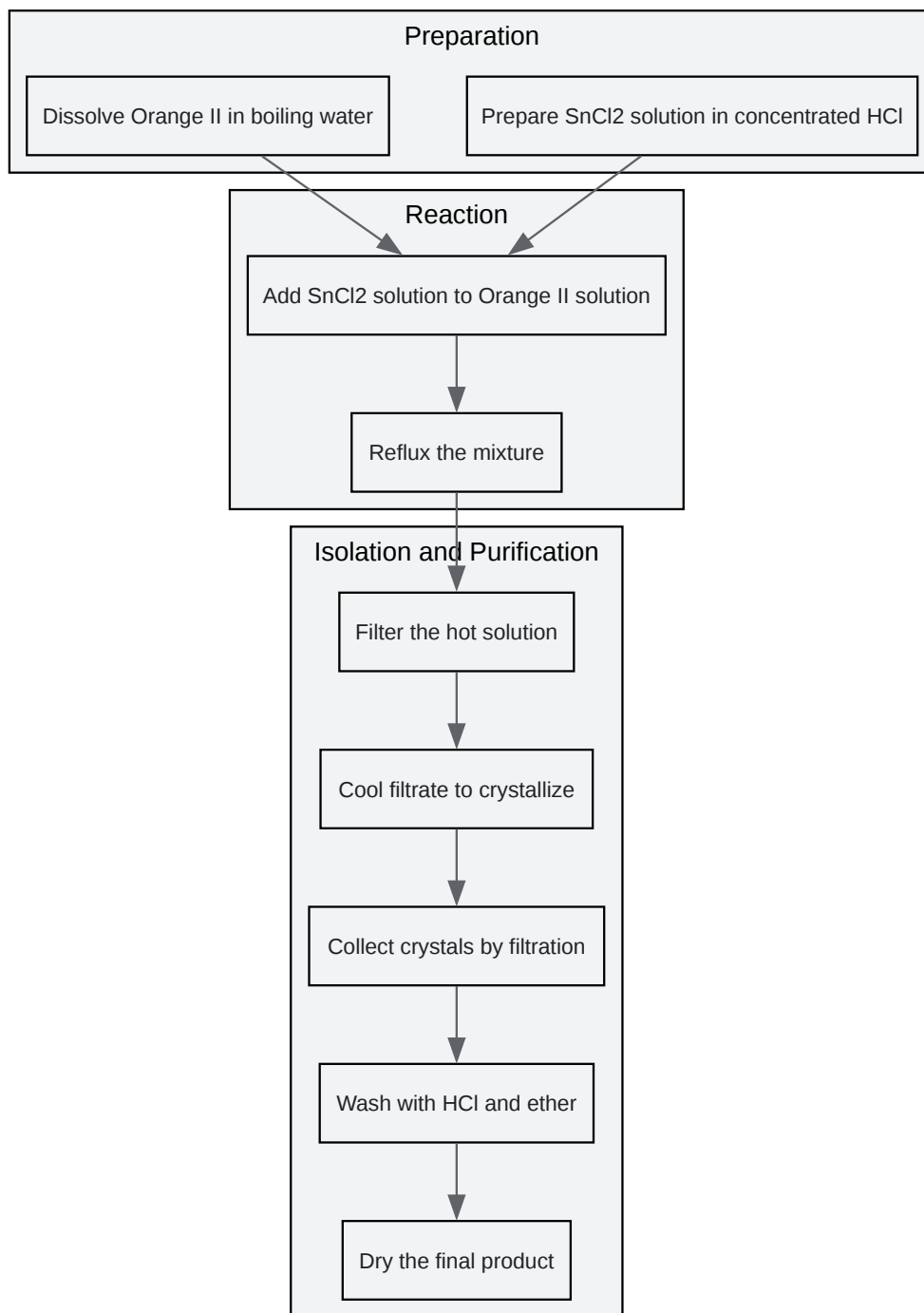
- Orange II (sodium;4-[(2E)-2-(2-oxonaphthalen-1-ylidene)hydrazinyl]benzenesulfonate)
- Tin(II) chloride (SnCl₂)
- Concentrated Hydrochloric Acid (HCl)
- Deionized Water
- Ether

Procedure:

- Dissolve 50 g of Orange II in 500 ml of boiling water.

- To this solution, add a solution of 65 g of tin dissolved in 375 ml of concentrated hydrochloric acid.
- Reflux the mixture for 30 minutes until the color changes to a slight dark precipitate.[\[14\]](#)
- Once decolorization is complete, filter the hot solution quickly.
- Cool the filtrate in an ice bath to induce crystallization of **1-Amino-2-naphthol** hydrochloride.
[\[14\]](#)
- Collect the colorless crystals by filtration.
- Wash the crystals successively with three small portions of 20% hydrochloric acid and three 50 cc portions of ether.[\[11\]](#)
- Dry the product in the air in thin layers on filter paper.[\[11\]](#)

Workflow for Synthesis of 1-Amino-2-naphthol hydrochloride

[Click to download full resolution via product page](#)Caption: Synthesis of **1-Amino-2-naphthol** hydrochloride from Orange II.

Purification of 1-Amino-2-naphthol Hydrochloride

For applications requiring high purity, the synthesized product can be further purified.[\[1\]](#)

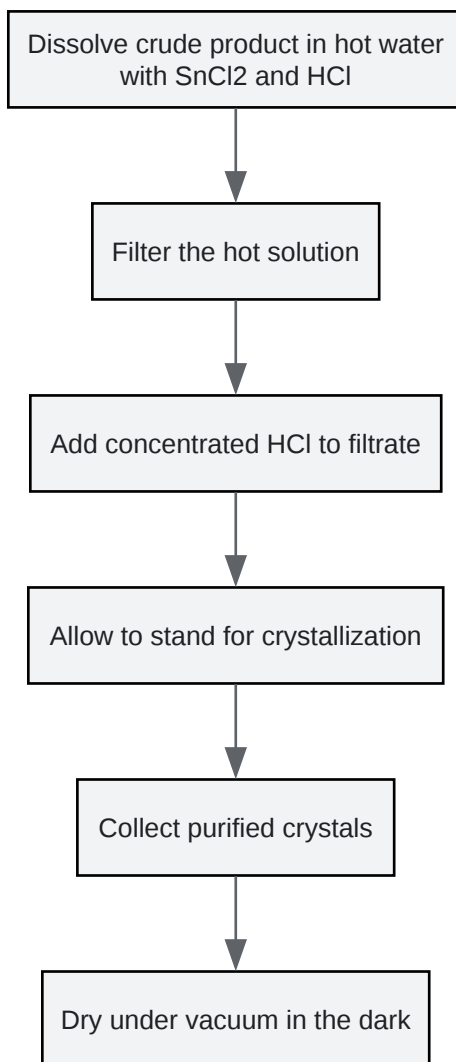
Materials:

- Crude **1-Amino-2-naphthol** hydrochloride
- Stannous chloride (SnCl_2)
- Concentrated Hydrochloric Acid (HCl)
- Water

Procedure:

- Crystallize the crude salt from a minimum volume of hot water containing a few drops of stannous chloride in an equal weight of hydrochloric acid to minimize atmospheric oxidation.
[\[1\]](#)
- Filter the hot solution.[\[1\]](#)
- Add half its volume of concentrated HCl to the filtrate and allow it to stand.[\[1\]](#)
- The purified salt will crystallize almost quantitatively.[\[1\]](#)
- Dry the purified salt in a vacuum in the dark.[\[1\]](#)

Purification Workflow for 1-Amino-2-naphthol hydrochloride



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Caption: Purification of **1-Amino-2-naphthol** hydrochloride.

Reactivity and Applications

1-Amino-2-naphthol hydrochloride is a versatile reagent in organic synthesis.

- Dye Synthesis: It is a precursor for azo dyes.^{[4][14]}

- **Heterocyclic Synthesis:** It undergoes condensation with methylene-substituted azaheterocycles in the presence of an oxidizing agent to yield photochromic spirooxazines.
[1][6]
- **Pharmaceutical and Agrochemical Synthesis:** It serves as a building block in the synthesis of various pharmaceuticals and agrochemicals.[4]
- **Antioxidant and Antimicrobial Properties:** The compound has been reported to exhibit antioxidant and antimicrobial properties.[4]

Safety and Handling

1-Amino-2-naphthol hydrochloride is classified as harmful and an irritant.[1]

- **Hazards:** Harmful if swallowed, in contact with skin, or if inhaled.[6][8] It causes skin and serious eye irritation and may cause respiratory irritation.[2][8] It is also suspected of causing cancer.[6][8]
- **Precautions:** Obtain special instructions before use.[2] Do not handle until all safety precautions have been read and understood.[2] Use personal protective equipment, including a dust mask, eye shields, and gloves.[2][6] Wash thoroughly after handling.[2]
- **Storage:** Keep containers tightly closed in a dry, cool, and well-ventilated place.[2] It is hygroscopic and light-sensitive.[1]

Conclusion

This technical guide provides a detailed overview of the physical and chemical properties of **1-Amino-2-naphthol** hydrochloride, along with practical experimental protocols. The presented data and workflows are intended to support researchers, scientists, and drug development professionals in their work with this important chemical compound. Adherence to safety protocols is essential when handling this substance.

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